Technical Guide: Chemical Structure & Analysis of Quetiapine Dimer Impurity-d8

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Compound of Interest

Compound Name:	*Quetiapine Dimer Impurity-d8*
Cat. No.:	*B1150996*

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Executive Summary

Quetiapine Dimer Impurity-d8 is the deuterium-labeled analog of Quetiapine EP Impurity D (Bis-quetiapine). It serves as a critical Internal Standard (IS) in quantitative mass spectrometry (LC-MS/MS) to correct for matrix effects, extraction efficiency, and ionization variability during the trace analysis of genotoxic and process-related impurities in pharmaceutical formulations.

- Target Analyte: Quetiapine Dimer Impurity (EP Impurity D).[1][2][3][4]
- Role: Stable Isotope Labeled (SIL) Internal Standard.
- Key Characteristic: +8 Da mass shift localized on the central piperazine linker.

Chemical Identity & Structural Analysis[3][7]

The "Quetiapine Dimer" refers to the molecule formed by the nucleophilic coupling of two dibenzothiazepine moieties via a single piperazine ring. Unlike Quetiapine, which contains an ethoxy-ethanol side chain, the dimer is symmetrical around the piperazine core.

Nomenclature and Identifiers[3]

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Parameter	Details
Common Name	Quetiapine Dimer Impurity-d8
Chemical Name	11,11'-(1,4-Piperazinediyl-d8)bis-dibenzo[b,f][1,4]thiazepine
Synonyms	Bis(dibenzothiazepinyl)piperazine-d8; Quetiapine EP Impurity D-d8
CAS Number	N/A (Labeled analog of 945668-94-0)
Molecular Formula	$C_{30}H_{16}D_8N_4S_2$
Molecular Weight	512.72 g/mol (Calculated)
Parent Impurity	Quetiapine EP Impurity D (MW 504.[1][2][3][4]67)
Isotopic Purity	Typically ≥ 98% atom D

Structural Visualization (Graphviz)

The following diagram illustrates the structural connectivity and the specific location of the deuterium labels (D) on the central piperazine ring.

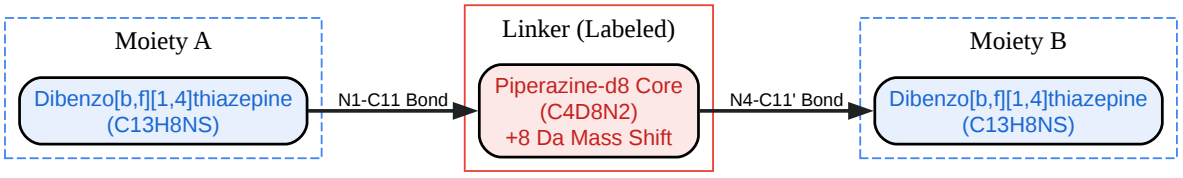


Figure 1: Structural connectivity of Quetiapine Dimer Impurity-d8 showing the central deuterated linker.

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Synthesis & Formation Mechanism[5]

Understanding the synthesis of the IS provides insight into the formation of the impurity itself during the API manufacturing process. The impurity typically forms when residual piperazine

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reacts with two equivalents of the key intermediate, 11-chloro-dibenzo[b,f][1,4]thiazepine (CDT).

Retrosynthetic Pathway

To synthesize the d8-labeled standard, the non-labeled piperazine is replaced with Piperazine-d8.

- Precursor A: 11-Chloro-dibenzo[b,f][1,4]thiazepine (CDT).
- Precursor B: Piperazine-d8 (fully deuterated).
- Reaction Type: Double Nucleophilic Aromatic Substitution (

).

Reaction Scheme Diagram

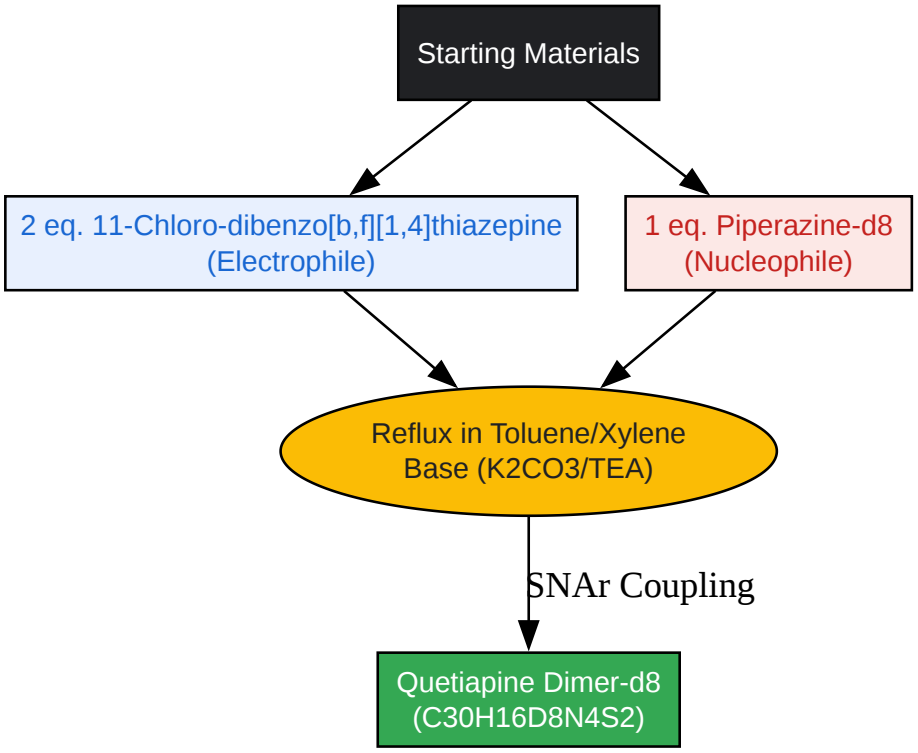


Figure 2: Synthesis of Quetiapine Dimer-d8 via double nucleophilic substitution.

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Causality in Synthesis:

- Stoichiometry: A strict 2:1 ratio (CDT:Piperazine) is favored to maximize dimer formation. In API production, this impurity forms when CDT is in excess relative to piperazine.
- Solvent Choice: Non-polar solvents like Toluene are used to drive the reaction at high temperatures, facilitating the displacement of the chloride leaving group.

Analytical Methodology (LC-MS/MS)[8][9][10]

The primary application of Quetiapine Dimer-d8 is as an Internal Standard for the quantification of Quetiapine EP Impurity D. The high molecular weight (504/512 Da) and high lipophilicity (LogP ~5.9) require specific chromatographic conditions.

Mass Spectrometry Parameters

The d8-analog provides a mass shift of +8 Da. Care must be taken to ensure no "cross-talk" occurs between the analyte and the IS due to isotopic distribution overlap, although +8 Da is generally sufficient to avoid this.

Parameter	Analyte (Impurity D)	Internal Standard (Dimer-d8)
Precursor Ion (Q1)	m/z 505.2 $[M+H]^+$	m/z 513.2 $[M+H]^+$
Product Ion (Q3)	m/z 210.1 (Thiazepine cation)	m/z 210.1 (Thiazepine cation)
Cone Voltage	40-50 V	40-50 V
Collision Energy	30-40 eV	30-40 eV
Ionization Mode	ESI Positive	ESI Positive

Note: The product ion m/z 210.1 corresponds to the cleavage of the piperazine-thiazepine bond, yielding the stable dibenzothiazepine cation. Since the deuterium label is on the piperazine ring, the fragment m/z 210 is identical for both the labeled and non-labeled forms. This is acceptable, provided the precursor ions are resolved.

Self-Validating Protocol Design

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To ensure trustworthiness, the method must include system suitability tests.

- Isotopic Purity Check: Inject a high concentration of Dimer-d8 alone and monitor the m/z 505 channel. Response should be <0.5% of the LLOQ of the impurity to prevent false positives.
- Retention Time Matching: The deuterated standard may elute slightly earlier than the non-deuterated analyte due to the deuterium isotope effect (chromatographic isotope effect). This shift is typically negligible (<0.1 min) but confirms the structural similarity.

Analytical Workflow Diagram

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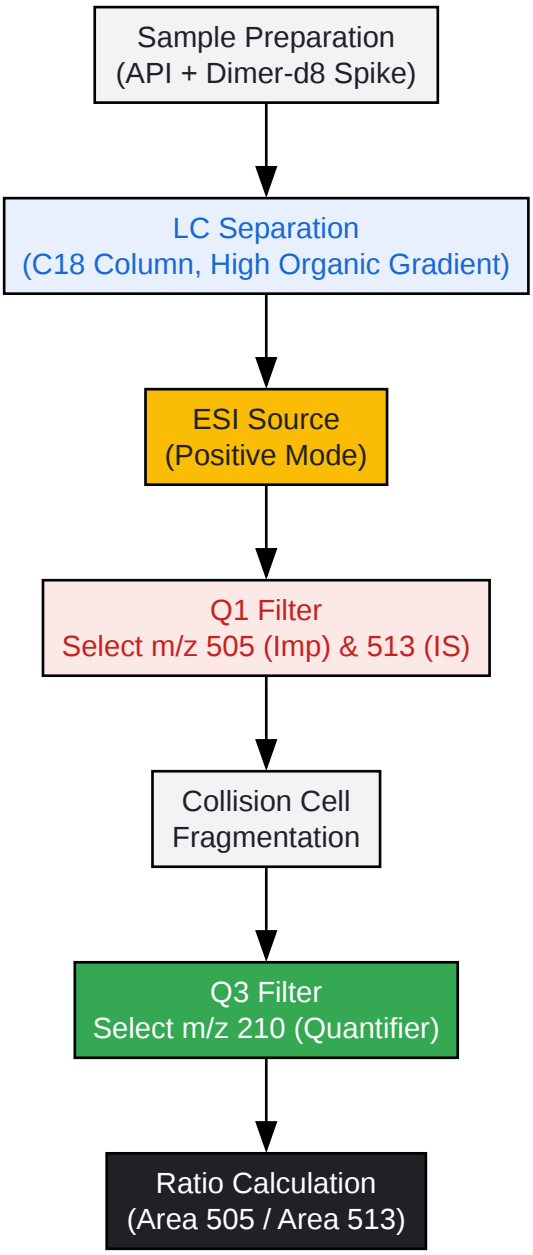


Figure 3: LC-MS/MS workflow for quantifying Quetiapine Dimer using d8-IS.

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- United States Pharmacopeia (USP). Quetiapine Fumarate. USP-NF. Rockville, MD: United States Pharmacopeial Convention. (Defines Bis(dibenzothiazepinyl)piperazine).[2][3]

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